

Safe Disposal of **cis-3-Hexenyl cis-3-hexenoate**: A Procedural Guide

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Compound of Interest

Compound Name: *cis-3-Hexenyl cis-3-hexenoate*

Cat. No.: B1584964

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This guide provides essential safety and logistical information for the proper disposal of **cis-3-Hexenyl cis-3-hexenoate**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is critical for ensuring laboratory safety and environmental protection.

Pre-Disposal Safety and Chemical Profile

Before initiating disposal, it is imperative to understand the characteristics of **cis-3-Hexenyl cis-3-hexenoate**. Always consult the Safety Data Sheet (SDS) for the specific product in use.

[1]

Key Data Summary:

Below is a summary of quantitative data relevant to the safe handling and disposal of this chemical.

Property	Value	Citation(s)
CAS Number	61444-38-0	[2] [3]
Molecular Formula	C ₁₂ H ₂₀ O ₂	[2] [4]
Molecular Weight	196.29 g/mol	[2] [3]
Appearance	Colorless Liquid	[4]
Flash Point	111 °C (231.8 °F)	[2]
Auto-ignition Temp.	274 °C	[2]
Density	~0.907 g/mL at 25 °C	[3]
Water Solubility	Insoluble	[5]
Storage Class	10 - Combustible liquids	[3]
Transport Information	Not classified as dangerous goods for transport (ADR/RID, IMDG, IATA).	[2]
Environmental Note	Discharge into the environment must be avoided.	[2]

Step-by-Step Disposal Protocol

The primary route for disposing of **cis-3-Hexenyl cis-3-hexenoate** is through a licensed hazardous waste disposal service.[\[1\]](#)[\[6\]](#) This chemical should not be discharged into drains, water courses, or onto the ground.[\[2\]](#)[\[7\]](#)

Experimental Protocol: Chemical Waste Segregation and Collection

This protocol outlines the standard procedure for preparing **cis-3-Hexenyl cis-3-hexenoate** for disposal.

Materials:

- Appropriate Personal Protective Equipment (PPE): safety goggles, chemical-resistant gloves, lab coat.[\[2\]](#)[\[8\]](#)

- Designated hazardous waste container (in good condition, with a secure lid).[9]
- Hazardous Waste Label.
- Secondary containment bin.[9]

Procedure:

- Don Personal Protective Equipment (PPE): Before handling the chemical, ensure you are wearing appropriate PPE, including safety goggles and chemical-resistant gloves.[2][8]
- Waste Identification: Classify **cis-3-Hexenyl cis-3-hexenoate** as a non-halogenated organic solvent waste. Do not mix it with other waste categories like halogenated solvents, acids, bases, or solid waste.[6][8]
- Container Selection: Choose a suitable, leak-proof container that is compatible with the chemical. The container must be in good condition with no cracks or leaks and have a secure, tight-fitting lid.[9] It is often best to reuse the original container if it is in good condition, or a clean, empty container designated for non-halogenated waste.[9]
- Labeling: Affix a "Hazardous Waste" label to the container.[9] Clearly write the full chemical name, "**cis-3-Hexenyl cis-3-hexenoate**," on the label.[8][9] Do not use abbreviations.[1] List all constituents if it is a mixture.
- Waste Transfer: Carefully transfer the waste into the labeled container in a well-ventilated area, such as a chemical fume hood.[2][8] Keep the container closed except when adding waste.[9]
- Storage: Store the sealed waste container in a designated satellite accumulation area.[8] The storage area should be away from ignition sources, as the material is combustible.[2] Place the container within a secondary containment bin to prevent the spread of material in case of a leak.[9]
- Arrange for Disposal: Contact your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal company to schedule a pickup.[1][6] Follow their specific procedures for waste collection.

Disposal of Empty Containers:

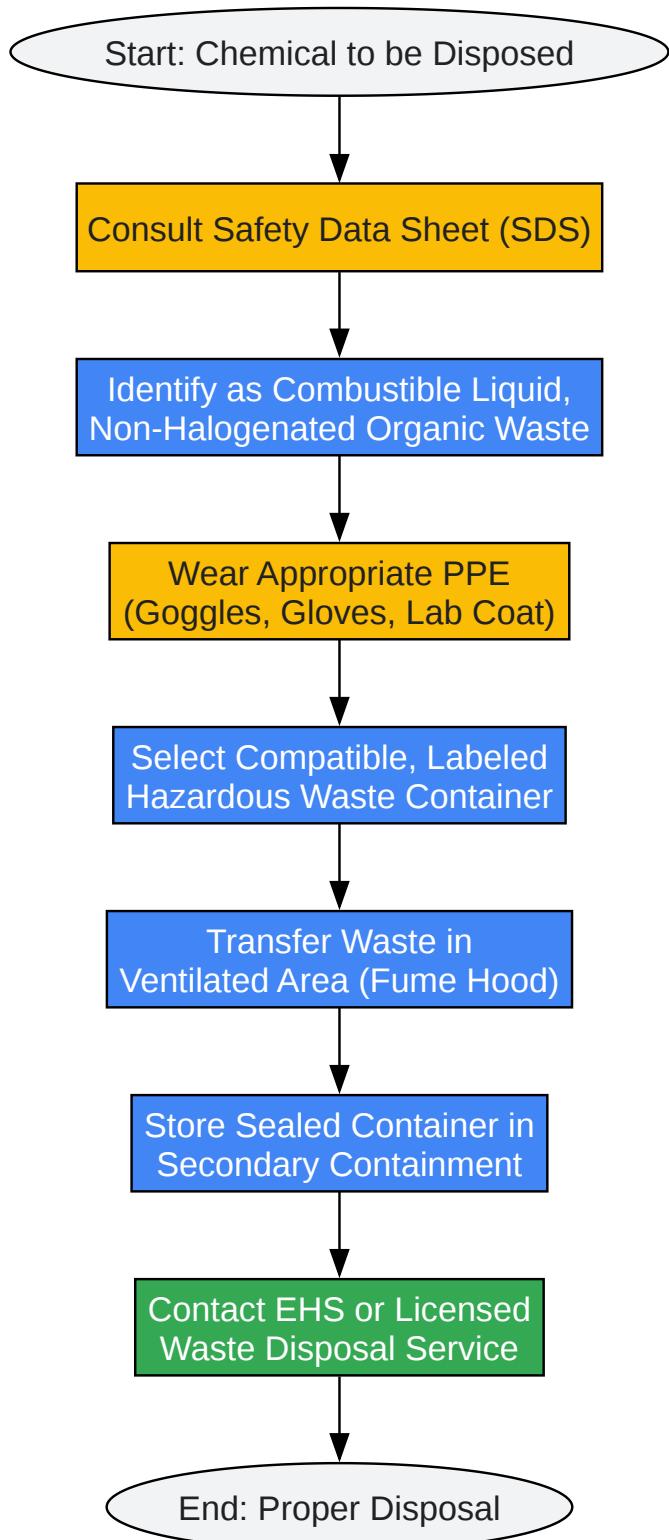
Empty containers that held **cis-3-Hexenyl cis-3-hexenoate** must also be disposed of properly.

- Triple Rinsing: Triple-rinse the empty container with a suitable solvent (e.g., ethanol or acetone) capable of removing the chemical residue.[\[9\]](#)
- Rinsate Collection: The solvent rinsate must be collected and treated as hazardous waste.[\[9\]](#)
Add the rinsate to your non-halogenated solvent waste container.
- Final Disposal: After triple-rinsing and allowing the container to air dry, it may be disposed of in the regular trash, provided all chemical residues have been removed.[\[9\]](#) Alternatively, the packaging can be punctured to render it unusable and then disposed of in a sanitary landfill.[\[2\]](#)

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **cis-3-Hexenyl cis-3-hexenoate**.

Disposal Workflow for cis-3-Hexenyl cis-3-hexenoate

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Caption: Decision workflow for the safe disposal of **cis-3-Hexenyl cis-3-hexenoate**.

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